

Unveiling Erythrinasinate B: A Technical Guide to its Physicochemical Properties

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Compound of Interest

Compound Name: *Erythrinasinate B*

Cat. No.: *B172644*

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This technical guide provides a comprehensive overview of the physicochemical properties of **Erythrinasinate B**, a cinnamate ester isolated from the Erythrina genus. This document is intended for researchers, scientists, and drug development professionals interested in the scientific underpinnings of this natural compound.

Introduction

Erythrinasinate B belongs to a class of compounds known as cinnamates, which are esters of cinnamic acid. It is a natural product isolated from the stem bark of several species of the Erythrina plant, a genus known for its rich diversity of bioactive secondary metabolites. This guide summarizes the available data on the physicochemical characteristics of **Erythrinasinate B**, provides insights into its isolation, and discusses its known biological activities.

Physicochemical Properties

Erythrinasinate B is structurally identified as an ester of a hydroxylated and methoxylated cinnamic acid with a long-chain alcohol. While the complete physicochemical profile is still under full elucidation, key data has been compiled from available literature. The primary challenge in fully characterizing **Erythrinasinate B** lies in distinguishing it from its close analogue, Erythrinasinate A, both of which were first reported in a seminal 1986 study by

Fomum et al. One of these esters is identified as n-octacosanyl-3-hydroxy-4-methoxy cinnamate.

Table 1: Physicochemical Properties of n-Octacosanyl-3-hydroxy-4-methoxy cinnamate (Erythrinasinatate A or B)

Property	Value	Source
Molecular Formula	C ₃₈ H ₆₆ O ₄	Calculated
Molecular Weight	586.94 g/mol	Calculated
IUPAC Name	Octacosyl (2E)-3-(3-hydroxy-4-methoxyphenyl)prop-2-enoate	Fomum et al., 1986

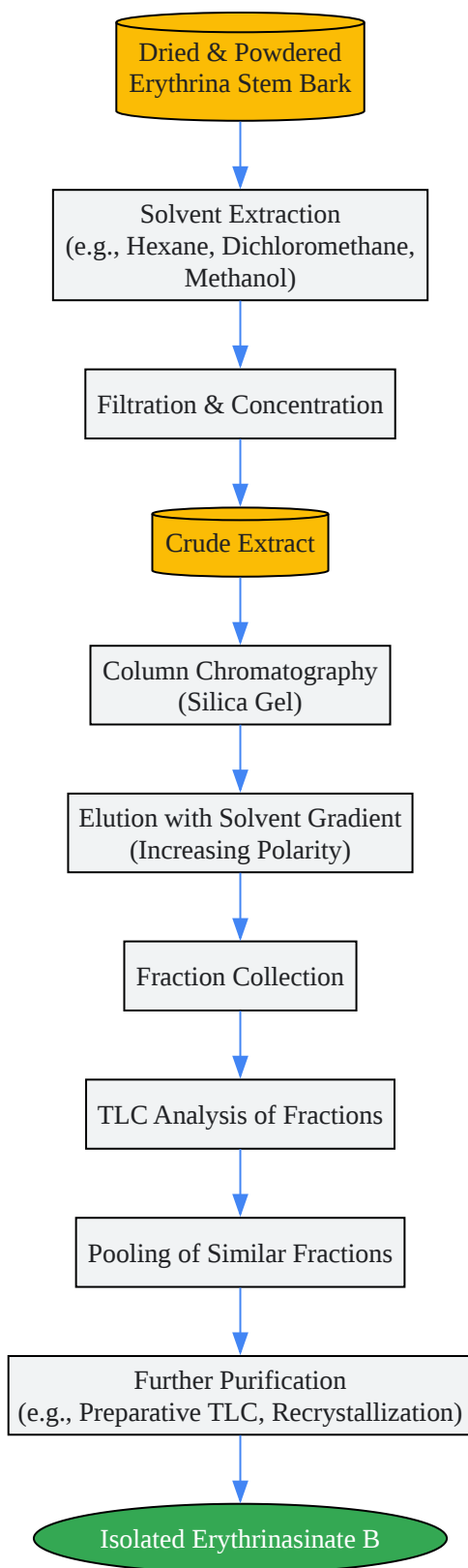
Note: The definitive assignment of this structure to **Erythrinasinatate B** versus Erythrinasinatate A is pending access to the full original publication.

Experimental Protocols

Isolation of Erythrinasinatate B

The foundational method for the isolation of **Erythrinasinatate B** from Erythrina species was described by Fomum and colleagues in 1986. While the detailed protocol from the original publication is not widely available, a general workflow can be inferred from common phytochemical practice and related studies on Erythrina constituents.

The process typically involves the extraction of the dried and powdered plant material (stem bark) with organic solvents of increasing polarity. This is followed by chromatographic separation to isolate the individual compounds.





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